

# Technical Support Center: Diboron Tetrachloride ( ) Purification

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## Compound of Interest

Compound Name: Diboron tetrachloride

CAS No.: 13701-67-2

Cat. No.: B085474

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Status: Operational | Tier: Level 3 (Senior Scientist) | Topic: Purification & Handling

## Module 1: Critical Safety & Handling (The "Zero Step")

### WARNING:

is a high-energy boron subhalide. It is moisture-sensitive, hydrolytically unstable, and prone to thermal disproportionation.

- Atmosphere: All operations must occur under high-vacuum (

Torr or better) or strictly anhydrous Argon/Nitrogen.

- Material Compatibility:

- Glass: Borosilicate glass is standard.

- Grease: DO NOT use silicone or hydrocarbon grease.

attacks them, forming black tar and compromising vacuum. Use Kel-F or Apiezon H (fluorinated/halogenated) grease only.

- Tubing: Stainless steel or thick-walled Tygon (short exposure only).

- Thermal Limit: Never allow crude

to warm above 0°C for extended periods. It disproportionates into

and non-volatile yellow solids (

,

).

## Module 2: The Purification Workflow (Fractional Condensation)

User Question: "I have crude product from the discharge reactor containing

and

. How do I separate them efficiently?"

The Solution: You must exploit the significant boiling point difference between Boron Trichloride (

, bp 12.6°C) and **Diboron Tetrachloride** (

, bp 65.5°C) using a high-vacuum line equipped with precise cold traps.

### The Protocol: "Trap-to-Trap" Distillation

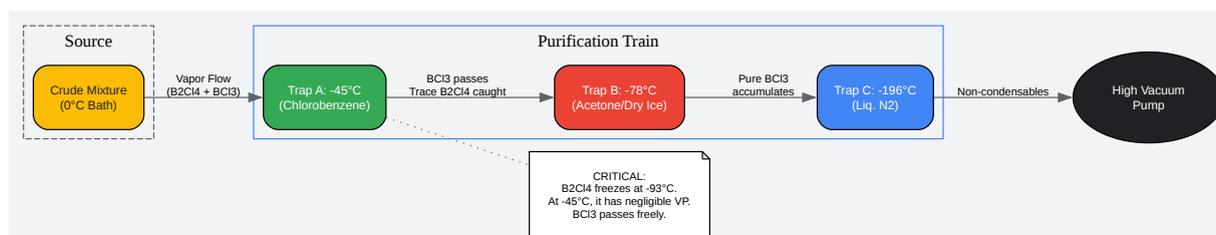
Setup: Connect three traps in series between your reaction vessel and the vacuum pump.

Component	Temperature	Coolant Mixture	Function
Trap A	-45°C	Chlorobenzene / Dry Ice	Product Trap. Condenses (solid). Allows to pass.
Trap B	-78°C	Acetone / Dry Ice	Scrubber Trap. Catches trace carryover.
Trap C	-196°C	Liquid Nitrogen	Waste Trap. Condenses completely.

#### Step-by-Step Procedure:

- Degas: Ensure the crude mixture is frozen at -196°C. Open to vacuum to remove non-condensable gases ( , ). Close vacuum.
- Warm Up: Replace the -196°C bath on the Source Vessel with a 0°C ice bath.
- Migration: Open the stopcocks. The mixture will sublime/vaporize.
  - will travel and solidify in Trap A (-45°C).
  - will pass through Trap A and condense in Trap C (-196°C).
- Completion: When the Source Vessel is empty, close Trap A.
- Validation: Isolate Trap A. Warm it to 0°C. Measure the vapor pressure (See Module 3).

## Workflow Visualization



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Caption: Schematic of the fractional condensation train required to separate B<sub>2</sub>Cl<sub>4</sub> from BCl<sub>3</sub>.

## Module 3: Troubleshooting & Quality Control (FAQs)

### Issue 1: "My product is turning yellow."

Diagnosis: Thermal Decomposition.

is thermodynamically unstable relative to

and solid subchlorides.

- Mechanism:

.

- Fix:

- Immediately re-cool the sample to -78°C or -196°C.
- Perform a "clean-up" distillation: Pump on the sample at -78°C to remove the generated
- .
- Prevention: Store at -78°C or lower. Never store at RT for >1 hour.

## Issue 2: "The liquid is cloudy or has white precipitate."

Diagnosis: Hydrolysis (Moisture Contamination).

- Mechanism:  
  
(and other oxides).
- Fix:
  - This is irreversible for the reacted portion.
  - Filter the mixture through a coarse glass frit (under vacuum/inert gas) or re-distill the volatile fraction away from the solid oxides.

## Issue 3: "How do I know if it is pure?" (The Self-Validating Test)

Protocol: Vapor Pressure Measurement (Static Vacuum).

- Isolate the purified  
  
in a volume-calibrated bulb equipped with a mercury manometer or capacitance manometer.
- Immerse the bulb in a 0°C ice bath.
- Allow to equilibrate for 5 minutes.
- Read Pressure:
  - Target: 43-45 Torr (Standard: 44 Torr).
  - > 45 Torr: Contaminated with  
  
(remove by pumping at -78°C).
  - < 43 Torr: Contaminated with lower volatility subchlorides or Hg (if Hg discharge used).

## Module 4: Comparison of Impurities

Impurity	Origin	Boiling Point	Removal Strategy
	Unreacted Starting Material	12.6°C	Pump off at -78°C or pass through -45°C trap.
/	Thermal Decomposition	Solid (Sublimes >100°C)	Remains in Source Flask during distillation.
	Hydrolysis	-85°C	Degas (Freeze-Pump-Thaw).
Silicon Chlorides	Etching of glass walls	Various	Fractional distillation (difficult if boiling points overlap).

## References

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## Sources

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
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